

# ARP-100 Characteristics and Selectivity

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## Compound Focus: Arp-100

CAS No.: 704888-90-4

Cat. No.: S519372

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**ARP-100** (MMP-2 Inhibitor III) is a potent and selective small-molecule inhibitor. Its key biochemical profile is summarized below:

| Property                   | Description  |
|----------------------------|--|
| Primary Target             | MMP-2 (Gelatinase-A) [1] [2]                                 |
| IC <sub>50</sub> for MMP-2 | 12 nM (Cell-free assay) [1] [2] [3]                          |
| Mechanism of Action        | Competitively interacts with the S1' pocket of MMP-2 [1] [3] |

| **Selectivity Profile** | Displays selectivity over other MMPs [1] [2] [3]:

- MMP-9: IC<sub>50</sub> = 200 nM
- MMP-3: IC<sub>50</sub> = 4.5 μM
- MMP-1: IC<sub>50</sub> > 50 μM
- MMP-7: IC<sub>50</sub> > 50 μM | | **Molecular Weight** | 364.42 g/mol [1] [2] [3] | | **Chemical Formula** | C<sub>17</sub>H<sub>20</sub>N<sub>2</sub>O<sub>5</sub>S [1] [2] [3] | | **CAS Number** | 704888-90-4 [1] [3] [4] |

## In Vitro Experimental Protocols

### Anti-Invasion Assay in HT1080 Fibrosarcoma Cells

This protocol models the inhibition of cellular invasion through a reconstituted basement membrane (Matrigel) [1] [2] [4].

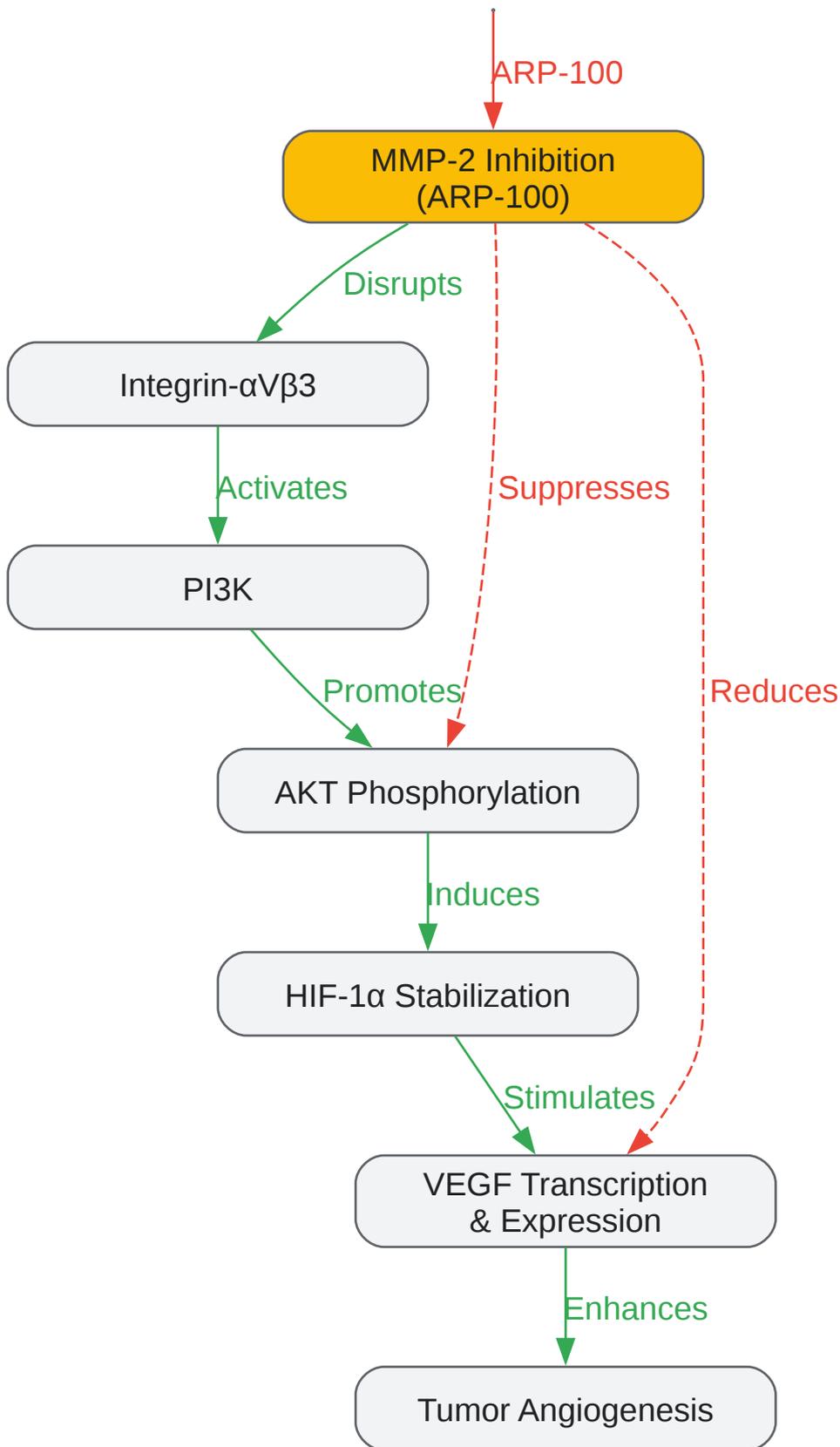
- **Cell Line:** HT1080 human fibrosarcoma cells (known to overexpress MMP-2 and MMP-9) [1] [4].
- **Materials:** Matrigel, cell culture plates, complete medium, **ARP-100** stock solution.
- **ARP-100 Working Concentration:** 50 nM in complete medium [1] [3].
- **Procedure:**
  - Plate HT1080 cells on a layer of Matrigel in complete medium and allow to adhere for 24 hours.
  - After 24 hours, replace the medium with fresh complete medium containing either **ARP-100** (50 nM) or a vehicle control (e.g., DMSO).
  - Incubate the cells for an additional **1 hour** [1].
  - Quantify the anti-invasive effect by measuring the reduction in the total number of invasive elongations or branches formed by the cells through the Matrigel matrix [1] [4].

## MMP-2 and Angiogenesis Signaling Study in Lung Cancer Cells

This protocol, adapted from a study in lung cancer cells, investigates the role of MMP-2 in the PI3K/AKT signaling pathway and VEGF expression [5].

- **Cell Lines:** A549 or H1299 lung adenocarcinoma cells [5].
- **ARP-100 Application:** Treatment with **ARP-100** is used to chemically inhibit MMP-2 activity, often in parallel with genetic suppression (e.g., MMP-2 siRNA) [5].
- **Key Readouts:**
  - **Western Blotting:** Analyze protein levels of VEGF, PI3K, phosphorylated AKT (Ser-473), and HIF-1 $\alpha$  [5].
  - **Immunoprecipitation:** Assess the interaction between MMP-2 and integrin- $\alpha$ V $\beta$ 3 [5].
  - **ELISA:** Quantify VEGF secretion into the conditioned medium [5].
  - **Tube Formation Assay:** Use conditioned medium from treated cells to test its ability to support angiogenesis in endothelial cell cultures [5].

This research demonstrated that MMP-2 inhibition by **ARP-100** disrupts integrin- $\alpha$ V $\beta$ 3-mediated activation of the PI3K/AKT pathway, leading to reduced VEGF expression and impaired tumor cell-induced angiogenesis [5].



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Diagram 1: **ARP-100** disrupts the pro-angiogenic MMP-2 / Integrin- $\alpha$ V $\beta$ 3 / PI3K/AKT signaling axis, leading to reduced VEGF expression. Based on findings from [5].

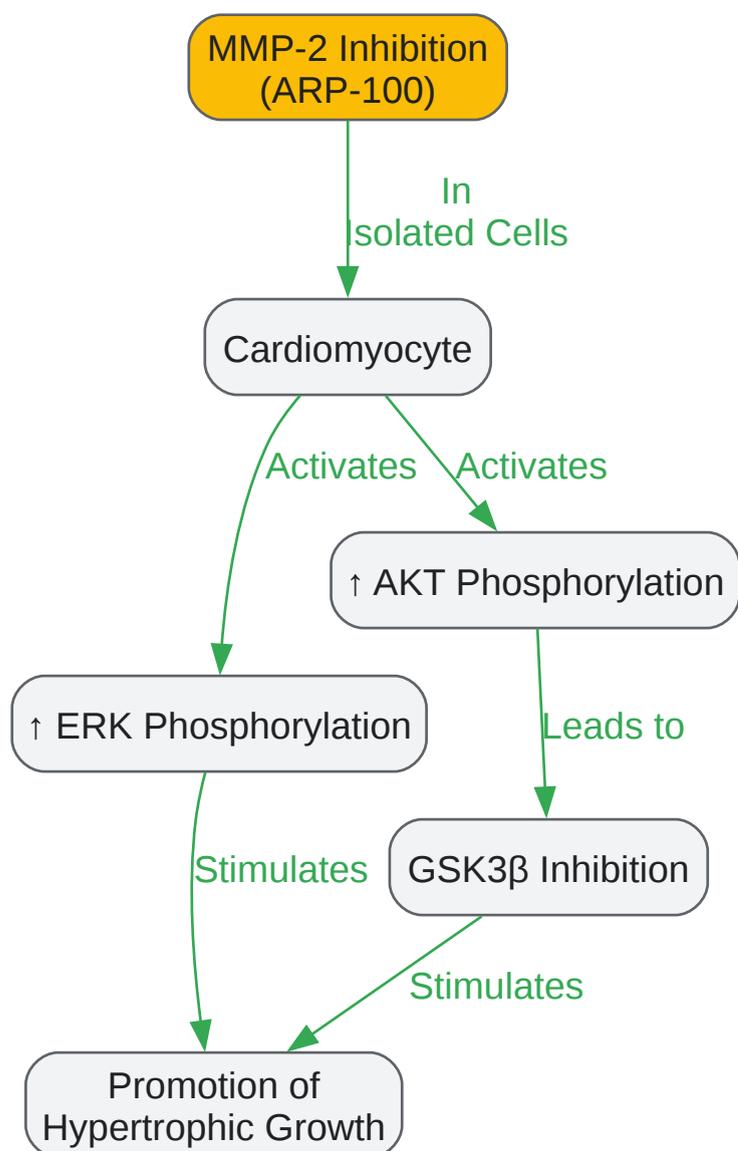
## Ex Vivo Experimental Protocol

### Induction of Hypertrophic Growth in Rat Cardiomyocytes

This ex vivo model uses isolated heart muscle cells to study hypertrophy and the role of intracellular MMPs [6].

- **Cell Preparation:** Ventricular cardiomyocytes are isolated from adult male Wistar rats and maintained in culture [6].
- **Hypertrophic Stimulation:** Cardiomyocytes are treated with a pro-hypertrophic agent (not specified in the search results, but commonly phenylephrine or endothelin-1) [6].
- **ARP-100 Application:** Co-treatment of the stimulated cardiomyocytes with **ARP-100** to selectively inhibit MMP-2 [6].
- **Incubation Time:** The study treated cells for 48 hours [6].
- **Key Readouts:**
  - **Cell Size:** Measure the cross-sectional area of rod-shaped cardiomyocytes [6].
  - **Protein Synthesis:** Determine the rate of protein synthesis by measuring the incorporation of <sup>14</sup>C-phenylalanine over 24 hours [6].
  - **Signaling Pathways:** Analyze phosphorylation of ERK and AKT, and inhibition of GSK3 $\beta$  via Western blot [6].

The study concluded that MMP-2 inhibition by **ARP-100** promotes hypertrophic growth in cardiomyocytes, indicating that MMP-2 acts as a repressor of hypertrophy in this system [6].



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Diagram 2: In isolated rat cardiomyocytes, **ARP-100** promotes hypertrophic growth by activating pro-hypertrophic MEK/ERK and PI3K/AKT/GSK3 $\beta$  signaling pathways. Based on findings from [6].

## Preparation and Handling Guidelines

### Stock Solution Preparation

- **Solvent: DMSO.** Solubility is approximately **73-100 mg/mL** (200-274 mM) [1] [2] [3].

- **Storage:** Store stock solutions at -20°C or below. For long-term storage, aliquot and store at -80°C [3] [7].
- **Stability:** Stock solutions in DMSO are generally stable for several months when stored properly at -80°C [3] [7].

## In Vitro Formulations

When treating cells, the final DMSO concentration should typically be kept below 0.1% to minimize solvent toxicity.

## In Vivo Formulations

For animal studies, specific formulations have been validated. Below are two examples from supplier data [1] [3]:

| Formulation        | Composition   | Final Concentration       |
|--------------------|---|---------------------------|
| Solution (Oral/IP) | 5% DMSO + 40% PEG300 + 5% Tween-80 + 50% ddH <sub>2</sub> O | 3.65 mg/mL (10.02 mM) [1] |
| Solution (Oral)    | 5% DMSO + 95% Corn Oil                                      | 0.52 mg/mL (1.43 mM) [1]  |

- **Preparation Tip:** Always add solvents in the specified order and ensure the solution is clear at each step before proceeding. Vortexing, sonication, or gentle heating may be used to aid dissolution [1] [3].

## Critical Considerations for Experimental Design

- **Off-Target Effects:** While **ARP-100** is selective for MMP-2 over several other MMPs, be aware of its activity on MMP-9 (IC<sub>50</sub> 200 nM). For studies where MMP-9 inhibition could be a confounder, include appropriate controls [1] [7].
- **Cell Line Verification:** Confirm the expression profile of MMP-2 and other relevant MMPs in your specific cell line, as results can vary.
- **Functional Assays:** Correlate biochemical inhibition with a functional readout (e.g., gelatin zymography for MMP-2 activity) to confirm the compound's effect in your system [5].

- **Solvent Controls:** Always include vehicle controls (e.g., DMSO at the same concentration used for **ARP-100** treatment) in every experiment.

## Application Notes Summary

| Application Area                          | Experimental Model                                | Key Outcome of ARP-100 Treatment  | Citations   |
|---|---|---|-------------|
| <b>Cancer Invasion &amp; Angiogenesis</b> | HT1080 fibrosarcoma cells; A549 lung cancer cells | Reduced cellular invasion; Decreased VEGF expression and angiogenesis via PI3K/AKT pathway inhibition | [1] [4] [5] |
| <b>Cardiac Hypertrophy</b>                | Isolated rat ventricular cardiomyocytes           | Enhanced hypertrophic growth, indicating a protective role for endogenous MMP-2                       | [6]         |

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To cite this document: Smolecule. [ARP-100 Characteristics and Selectivity]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b519372#how-to-use-arp-100-in-experiments>]

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